

Essential Safety and Operational Guide for Handling 4-Bromo-2-fluoroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-fluoroaniline

Cat. No.: B1266173

[Get Quote](#)

This guide provides comprehensive safety protocols and logistical information for the handling and disposal of **4-Bromo-2-fluoroaniline**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Classification

4-Bromo-2-fluoroaniline is a hazardous substance that requires careful handling. The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[3]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Bromo-2-fluoroaniline** is provided below.

Property	Value
Molecular Formula	C ₆ H ₅ BrFN[2]
Molecular Weight	190.01 g/mol [2]
Appearance	Solid
Melting Point	40-42 °C
Flash Point	104 °C (219.2 °F) - closed cup
CAS Number	367-24-8[1][4]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure risks.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields meeting EN166 (EU) or OSHA 29 CFR 1910.133 standards.[5] A face shield may be required for splash hazards.	Protects eyes from dust particles and splashes of solutions containing the compound.
Hand Protection	Chemical-resistant gloves such as nitrile, neoprene, or butyl rubber.[6]	Prevents skin contact and absorption. Aromatic amines can be absorbed through the skin.[6]
Skin and Body Protection	A flame-resistant lab coat worn over personal clothing that covers the legs.[6] Wear suitable protective clothing.[3]	Protects the skin from accidental spills and contamination.
Respiratory Protection	All handling of the solid compound or its solutions should be conducted in a certified chemical fume hood. [6] If engineering controls are insufficient, a dust mask (type N95 or equivalent) or a full-face respirator may be necessary.[6]	Prevents inhalation of airborne dust or aerosols, a primary route of exposure for this compound.[6]

Operational Plan: Safe Handling and Storage

A systematic approach is essential for the safe handling of **4-Bromo-2-fluoroaniline**.

Handling Protocol:

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.

- Ensure all necessary PPE is available and in good condition.[\[6\]](#)
- Verify that safety showers and eyewash stations are readily accessible and operational.[\[6\]](#)
- Handling:
 - Work in a well-ventilated area, preferably a certified chemical fume hood.[\[7\]](#)[\[8\]](#)
 - Avoid breathing dust, fumes, or vapors.[\[1\]](#)[\[6\]](#)
 - Prevent all contact with skin and eyes by wearing the appropriate PPE.[\[6\]](#)[\[9\]](#)
 - Do not eat, drink, or smoke in the area where the chemical is handled.[\[3\]](#)[\[6\]](#)
 - Use non-sparking tools where necessary.[\[8\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[6\]](#)
 - Decontaminate all work surfaces after use.
 - Properly remove and dispose of contaminated PPE.

Storage Protocol:

- Store in a cool, dry, and well-ventilated place.[\[8\]](#)[\[9\]](#)
- Keep the container tightly closed.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Store locked up.[\[1\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acid chlorides, acid anhydrides, and strong acids.[\[9\]](#)

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

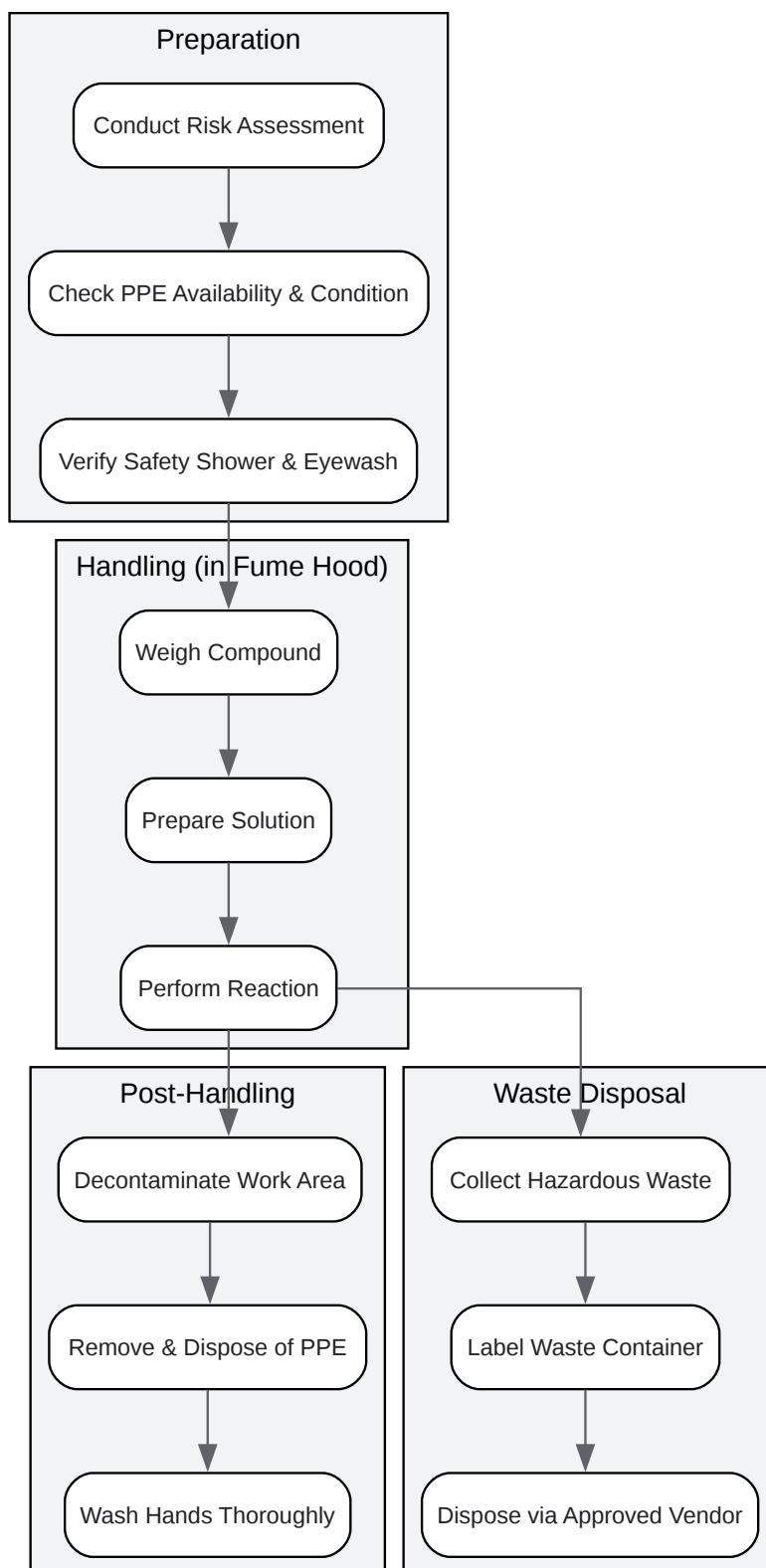
Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.[1][4][7]
Skin Contact	Take off immediately all contaminated clothing. Wash the skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[4][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3][7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[3][7]

Disposal Plan

Dispose of **4-Bromo-2-fluoroaniline** and its containers in accordance with local, state, and national regulations.[4][7]

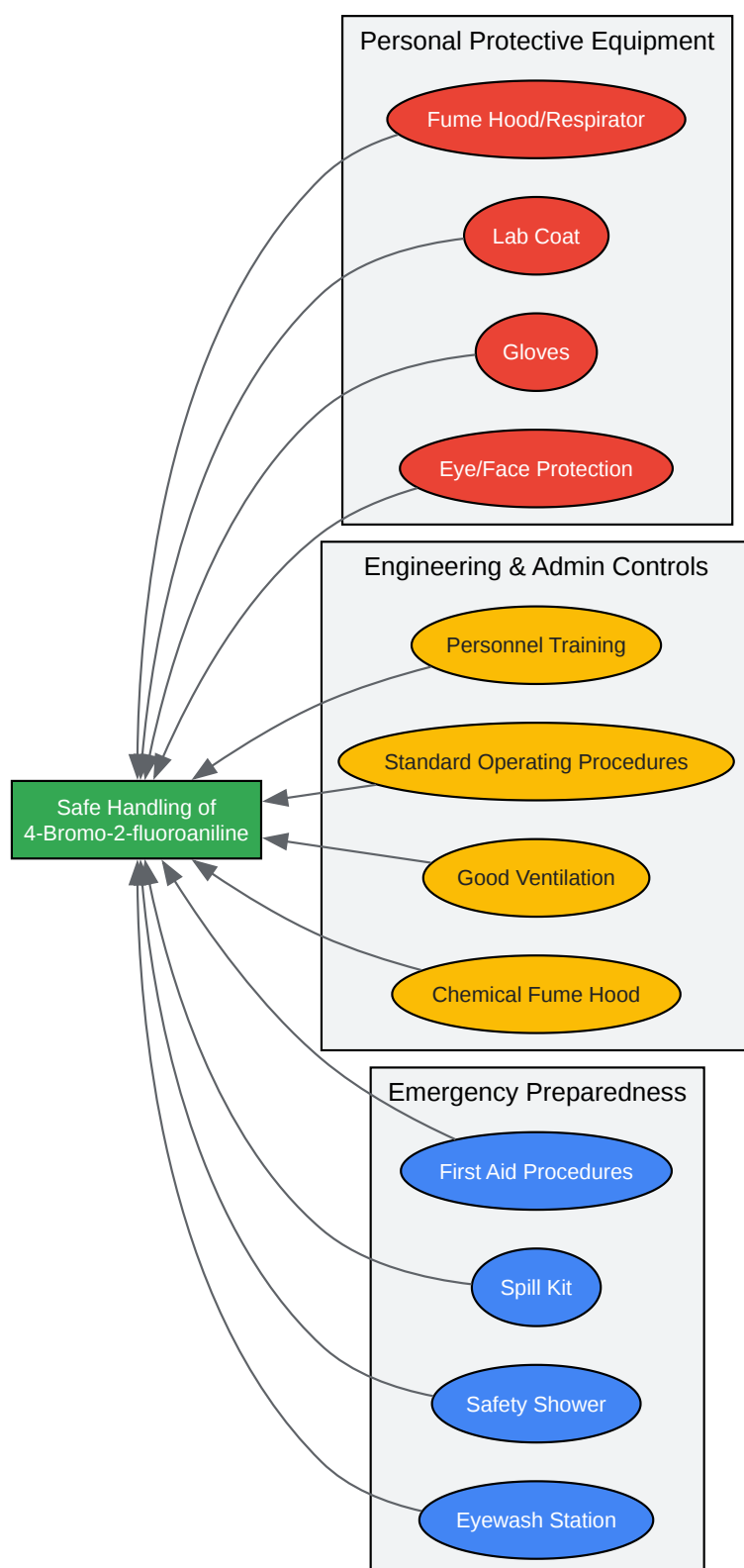
- Waste Classification: Waste is classified as hazardous.[4]
- Disposal Method: Dispose of contents/container to an approved waste disposal plant.[4][5]
Normal disposal is via incineration operated by an accredited disposal contractor.[7]
- Contaminated Packaging: Dispose of this container to a hazardous or special waste collection point.[4]

Visual Workflow and Safety Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for Handling **4-Bromo-2-fluoroaniline**.



[Click to download full resolution via product page](#)

Caption: Key Safety Considerations for **4-Bromo-2-fluoroaniline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 4-Bromo-2-fluoroaniline | C₆H₅BrFN | CID 123050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. technopharmchem.com [technopharmchem.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
- 7. downloads.ossila.com [downloads.ossila.com]
- 8. echemi.com [echemi.com]
- 9. 4-Bromo-2-fluoroaniline - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 4-Bromo-2-fluoroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266173#personal-protective-equipment-for-handling-4-bromo-2-fluoroaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com